

The Anticancer Potential of 2-Deacetoxytaxinine B: A Review of Current Knowledge

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Compound of Interest

Compound Name: 2-Deacetoxytaxinine B

Cat. No.: B15584357

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A comprehensive analysis of the biological activity of **2-Deacetoxytaxinine B** in cancer cell lines remains a developing area of research. Currently, publicly available scientific literature lacks specific data on the direct effects of **2-Deacetoxytaxinine B**. However, by examining the broader class of taxanes, to which **2-Deacetoxytaxinine B** belongs, and the closely related compound 2-deacetoxytaxinine J, we can infer its potential mechanisms of action and biological activities.

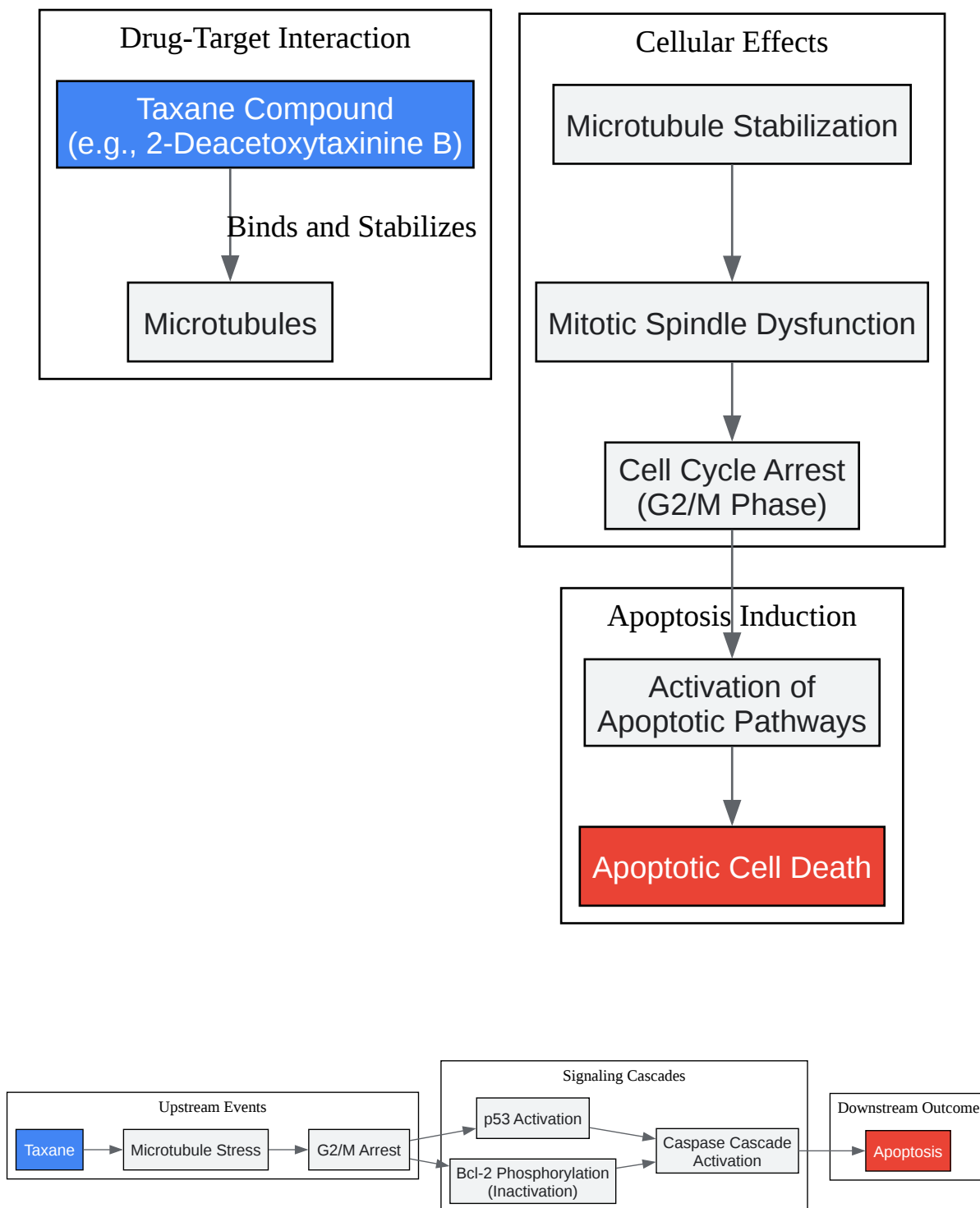
Taxanes are a well-established class of diterpenoid compounds with significant anticancer properties. Their primary mechanism of action involves the stabilization of microtubules, which are essential components of the cellular cytoskeleton. This interference with microtubule dynamics disrupts the normal process of cell division, leading to cell cycle arrest, primarily at the G2/M phase, and subsequent induction of apoptosis (programmed cell death).[1][2][3][4]

Inferred Biological Activity based on Related Compounds

Research on the related compound, 2-deacetoxytaxinine J, isolated from the Himalayan yew (*Taxus baccata*), has demonstrated significant in vitro activity against breast cancer cell lines, including MCF-7 and MDA-MB-231.[5] This suggests that other 2-deacetoxytaxinine derivatives, such as **2-Deacetoxytaxinine B**, may possess similar cytotoxic capabilities.

General Mechanism of Action of Taxanes

The general mechanism of action for taxanes, which is likely shared by **2-Deacetoxytaxinine B**, can be summarized in the following workflow:



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References

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- 2. Taxol-induced growth arrest and apoptosis is associated with the upregulation of the Cdk inhibitor, p21WAF1/CIP1, in human breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 5. In vitro and in vivo anticancer activity of 2-deacetoxytaxinine J and synthesis of novel taxoids and their in vitro anticancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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